

A Comparative Guide to Certified Reference Materials for 2-Acetyl-5-methylfuran

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Compound of Interest

Compound Name: 2-Acetyl-5-methylfuran

Cat. No.: B071968

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For researchers, scientists, and professionals in drug development, the accuracy and reliability of analytical measurements are paramount. Certified Reference Materials (CRMs) and analytical standards play a crucial role in ensuring the quality and validity of these measurements. This guide provides a comparative overview of commercially available analytical standards for **2-Acetyl-5-methylfuran**, a key compound in various research and development areas, including flavor and fragrance analysis.

Comparison of 2-Acetyl-5-methylfuran Analytical Standards

While true Certified Reference Materials (CRMs) with detailed certificates of analysis specifying certified values and uncertainty budgets are not readily available for **2-Acetyl-5-methylfuran**, several suppliers offer high-purity analytical standards. The following table summarizes the product specifications from prominent suppliers. Researchers should note that the purity is often stated as a minimum value and not a certified value with expanded uncertainty.

Supplier	Product Name	CAS Number	Purity (Assay)	Format
LGC Standards	2-Acetyl-5-methylfuran	1193-79-9	Not specified	Neat
Sigma-Aldrich	2-Acetyl-5-methylfuran	1193-79-9	98%	Liquid
Tokyo Chemical Industry (TCI)	2-Acetyl-5-methylfuran	1193-79-9	>98.0% (GC)	Liquid [1] [2] [3] [4]
Thermo Scientific Chemicals	2-Acetyl-5-methylfuran, 98+%	1193-79-9	≥98.0%	Liquid

Alternative Analytical Standards

Beyond the major suppliers of CRMs, other chemical suppliers provide **2-Acetyl-5-methylfuran** suitable for general research purposes. These materials may not have undergone the rigorous certification process of a CRM but can be a cost-effective alternative for applications where a high degree of metrological traceability is not required.

Supplier	Purity Specification
Parchem	98.00 to 100.00 %
Santa Cruz Biotechnology	Refer to Certificate of Analysis

Experimental Protocol: Purity Assessment by Gas Chromatography (GC-FID)

To verify the purity of a **2-Acetyl-5-methylfuran** analytical standard or to compare different batches, a gas chromatography with flame ionization detection (GC-FID) method is commonly employed. The following is a representative protocol.

1. Objective: To determine the purity of a **2-Acetyl-5-methylfuran** standard by calculating the area percentage of the main peak.

2. Materials and Reagents:

- **2-Acetyl-5-methylfuran** analytical standard
- High-purity solvent for dilution (e.g., Methanol or Acetonitrile, HPLC grade)
- Volumetric flasks and pipettes
- GC vials with caps

3. Instrumentation:

- Gas chromatograph equipped with a Flame Ionization Detector (FID)
- Capillary column suitable for the analysis of polar compounds (e.g., DB-WAX, HP-5ms)
- Data acquisition and processing software

4. Chromatographic Conditions (Example):

- Column: 30 m x 0.25 mm ID, 0.25 μ m film thickness
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes
 - Ramp: 10°C/min to 240°C
 - Hold at 240°C for 5 minutes
- Injector Temperature: 250°C
- Detector Temperature: 280°C
- Carrier Gas: Helium at a constant flow of 1.0 mL/min
- Injection Volume: 1 μ L
- Split Ratio: 50:1

5. Sample Preparation:

- Accurately weigh approximately 50 mg of the **2-Acetyl-5-methylfuran** standard into a 50 mL volumetric flask.
- Dissolve and dilute to volume with the chosen solvent to obtain a stock solution of approximately 1 mg/mL.
- Further dilute the stock solution to a final concentration of approximately 0.1 mg/mL for GC analysis.

6. Data Analysis:

- Integrate the peaks in the chromatogram.
- Calculate the area percentage of the **2-Acetyl-5-methylfuran** peak relative to the total peak area.
 - $\text{Purity (\%)} = (\text{Area of } \mathbf{2\text{-Acetyl-5-methylfuran}} \text{ peak} / \text{Total area of all peaks}) \times 100$

Visualizing the Workflow

The following diagrams illustrate the logical workflow for selecting and verifying a **2-Acetyl-5-methylfuran** analytical standard.



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Caption: Workflow for selecting and verifying an analytical standard.

Sample Preparation

Accurately Weigh
StandardDissolve and Dilute
to Final ConcentrationTransfer to
GC Vial

Instrumental Analysis

Inject Sample into GC

Chromatographic
Separation

FID Detection

Data Processing

Integrate Peak Areas

Calculate Area
Percentage PurityGenerate Analysis
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Caption: Workflow for GC-FID purity analysis.

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